

Navigating the Safe Handling of Dodecyl Acetate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Docosyl acetate
CAS No.:	822-26-4
Cat. No.:	B1593889

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A Note on Nomenclature: This guide focuses on the safety and handling of dodecyl acetate (also known as lauryl acetate). While the initial query mentioned "**docosyl acetate**," extensive database searches yielded no specific safety data for this C22 ester. Conversely, dodecyl acetate, a C12 ester, is a well-documented compound. It is presumed that "dodecyl acetate" was the intended substance for this technical guide.

Chemical and Physical Identity

Dodecyl acetate is a long-chain ester recognized for its characteristic fruity, waxy odor.[1] It is a colorless liquid at room temperature and is utilized as a fragrance and flavoring agent in various consumer products, including cosmetics, perfumes, lotions, and soaps.[2][3][4] Its stability and gentle scent profile make it a versatile ingredient in these applications.[1]

Key Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C14H28O2	[5]
Molecular Weight	228.37 g/mol	[5]
CAS Number	112-66-3	
Appearance	Colorless liquid	[6][7]
Odor	Fruity, waxy, slightly floral	[1][2][8]
Boiling Point	150 °C at 15 mm Hg	[7][9]
Melting Point	1.3 °C	[9]
Flash Point	>113 °C (>230 °F)	[9]
Density	0.865 g/mL at 25 °C	[9]
Solubility	Insoluble in water; soluble in most organic solvents like ethanol and ether.[2][9]	
Vapor Pressure	0.000468 mm Hg	[4]

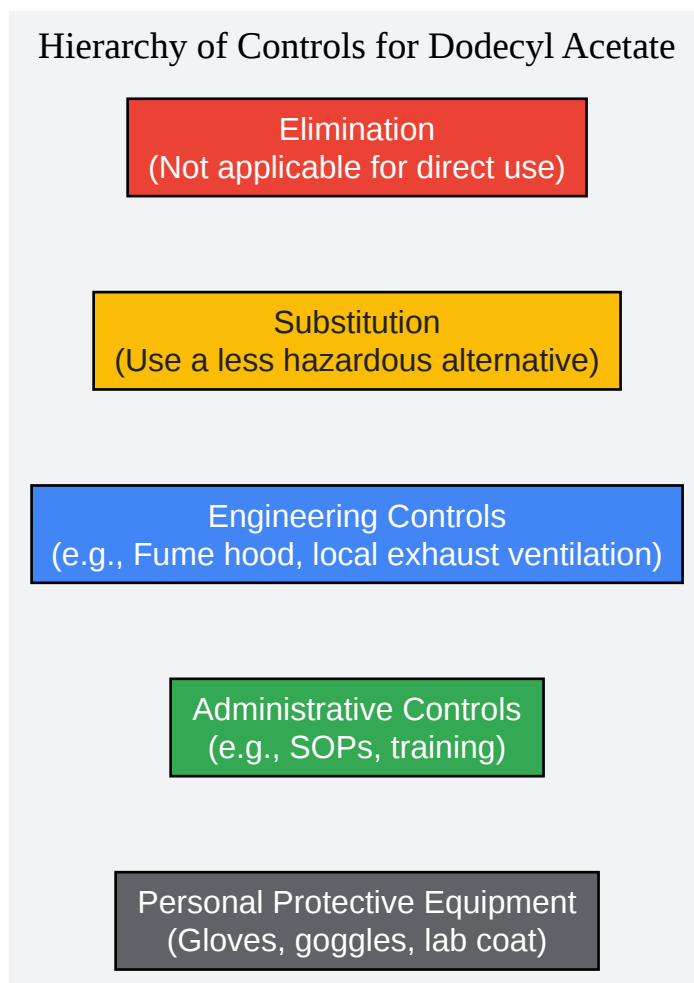
Hazard Identification and Toxicological Profile

According to the Occupational Safety and Health Administration (OSHA) 29 CFR 1910.1200, dodecyl acetate is considered a hazardous substance.[6] The primary hazards are associated with skin and eye irritation, and potential lung damage if swallowed.[6]

- Skin Irritation: Prolonged or repeated skin contact may cause mild irritation, including redness, swelling, and scaling.[6]
- Eye Irritation: Direct contact with the eyes can cause irritation.[2][10]
- Aspiration Hazard: If swallowed, the liquid can be aspirated into the lungs, which may cause chemical pneumonitis.[6]
- Aquatic Toxicity: Dodecyl acetate is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[6]

Engineering Controls and Personal Protective Equipment (PPE)

A risk-based approach, employing the hierarchy of controls, is essential for the safe handling of dodecyl acetate.



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Caption: Hierarchy of controls for minimizing exposure to dodecyl acetate.

Engineering Controls

- Ventilation: Work with dodecyl acetate in a well-ventilated area.^{[1][11]} Local exhaust ventilation or a chemical fume hood is recommended, especially when heating the substance

or when aerosols may be generated.[12]

- Safety Stations: Ensure that a safety shower and an eye wash unit are readily accessible in the immediate work area.[6][12]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields.[6][10]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as neoprene or PVC.[6] Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[11][13]
 - Protective Clothing: A lab coat or overalls should be worn.[6] An apron may be necessary for tasks with a high risk of splashing.[6]
- Respiratory Protection: If there is a risk of overexposure to vapors or mists, an approved respirator with an appropriate filter (e.g., Type A) should be used.[6]

Safe Handling and Storage Protocols

Handling Procedures

- Review the SDS: Before working with dodecyl acetate, thoroughly read and understand its Safety Data Sheet (SDS).
- Avoid Contact: Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[6][11]
- Use Appropriate Equipment: Use non-sparking tools to prevent ignition sources.[14]
- Hygiene Practices: Wash hands thoroughly after handling.[12] Do not eat, drink, or smoke in the work area.

Storage Requirements

- Containers: Store in original, tightly sealed containers, such as metal cans or drums.[6]

- Conditions: Keep in a cool, dry, and well-ventilated area away from heat, ignition sources, and direct sunlight.[1][2][11]
- Incompatible Materials: Avoid contact with strong oxidizing agents like nitrates, oxidizing acids, and chlorine bleaches, as this may result in ignition.[6]

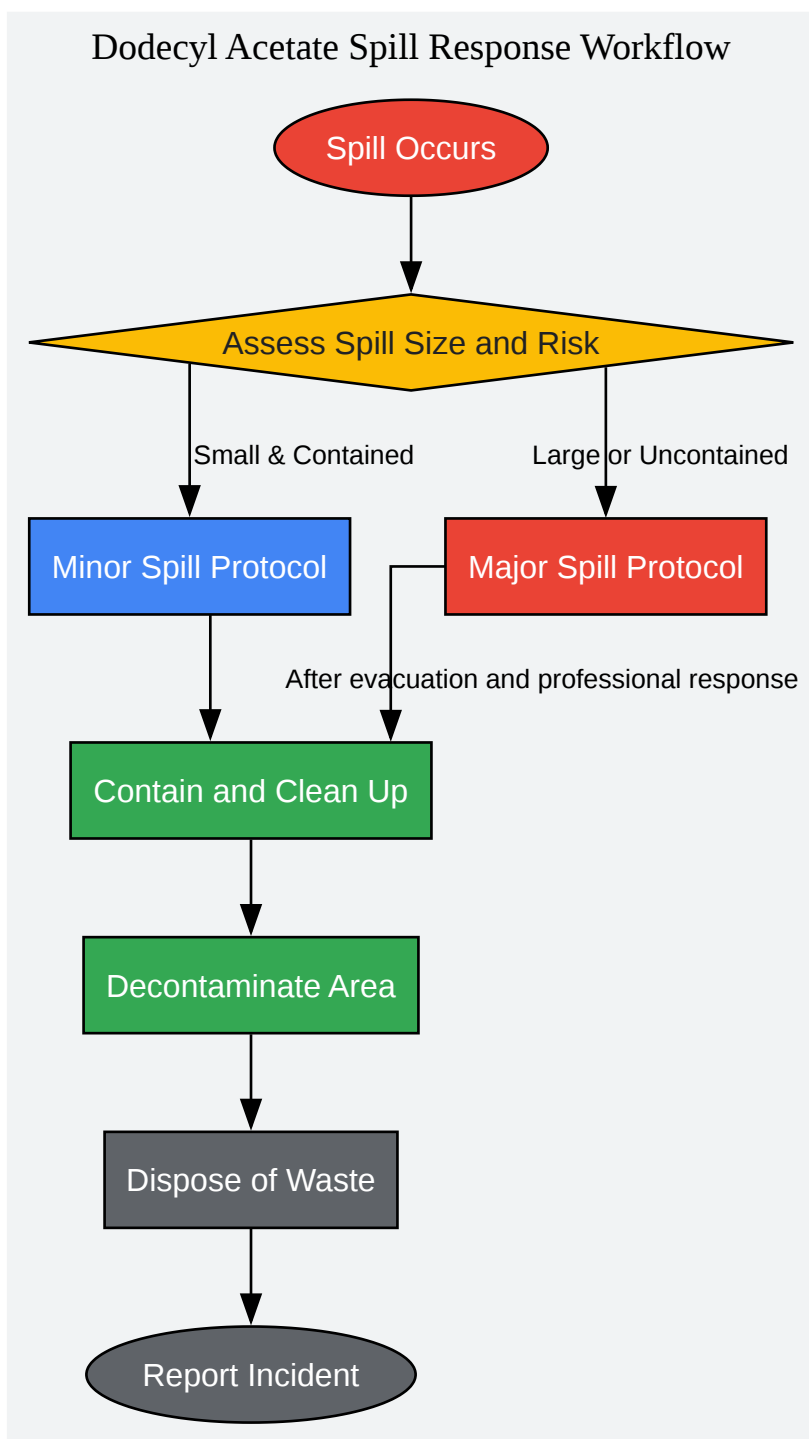
Emergency Procedures

First-Aid Measures

- In case of Eye Contact: Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, ensuring complete irrigation by keeping eyelids apart.[6][11] Seek medical attention if irritation persists.[12]
- In case of Skin Contact: Remove contaminated clothing and flush the affected skin and hair with running water and soap, if available.[6][12] Seek medical attention if irritation develops.[6]
- If Inhaled: Move the person to fresh air.[12] Keep them warm and at rest.[6] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[11]
- If Swallowed: Do NOT induce vomiting, as this can lead to aspiration into the lungs.[6][10] Rinse the mouth with water and give a glass of water to drink.[6][11] Seek immediate medical attention.[11]

Accidental Release Measures

The response to a spill should be dictated by its size and the potential for exposure.



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Caption: Workflow for responding to a dodecyl acetate spill.

- Minor Spills:

- Ensure adequate ventilation.
- Wear appropriate PPE.
- Contain the spill using absorbent materials like vermiculite, dry sand, or earth.[10]
- Collect the absorbed material into a suitable, closed container for disposal.[11]
- Clean the spill area thoroughly to remove any residual contamination.[10]
- Major Spills:
 - Evacuate the area and move upwind.[6]
 - Alert emergency responders and inform them of the location and nature of the hazard.[6]
 - Prevent the spill from entering drains or waterways.[11][12]
 - Only trained personnel with appropriate protective equipment, including breathing apparatus, should attempt to control the spill.[6]

Fire-Fighting Measures

- Extinguishing Media: Use alcohol-stable foam, dry chemical powder, carbon dioxide (CO₂), or water spray.[10][11][12]
- Fire-Fighting Procedures:
 - Alert emergency responders.[6]
 - Wear full body protective clothing and a self-contained breathing apparatus (SCBA).[6][11]
 - For large fires involving tankers or large containers, consider evacuating the area in all directions for at least 100 meters.[6]
- Hazardous Combustion Products: Combustion may produce carbon dioxide (CO₂) and other toxic pyrolysis products typical of burning organic materials.[6]

Disposal Considerations

All waste materials must be handled in accordance with local, state, and federal regulations.[6]

Dodecyl acetate and its container may need to be disposed of as hazardous waste due to its toxicity to aquatic life.[6] Do not allow wash water from cleaning equipment to enter drains.[6]

Consult with a licensed waste disposal company for proper disposal procedures.[12]

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